

Application Note: Scalable Synthesis of 4-Fluoro-3-hydroxy-5-methylpyridine

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Compound of Interest

Compound Name: 4-Fluoro-3-hydroxy-5-methylpyridine

Cat. No.: B15293913

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Executive Summary & Strategic Analysis

The synthesis of **4-Fluoro-3-hydroxy-5-methylpyridine** presents a classic "pyridine substitution problem." Electrophilic fluorination of the electron-deficient pyridine ring is difficult, and direct nucleophilic fluorination requires activation.^[1]

The Core Challenge: Installing a fluorine atom at the C4 position while preserving the C3-hydroxyl and C5-methyl groups. The Solution: This protocol utilizes an N-Oxide Activation Strategy. By converting the pyridine to its N-oxide, we electronically activate the C4 position for electrophilic nitration, followed by a regiospecific Nucleophilic Aromatic Substitution (

) to install the fluorine.^[1] This route avoids expensive cryogenic lithiation steps and uses scalable reagents suitable for multi-gram preparation.^[1]

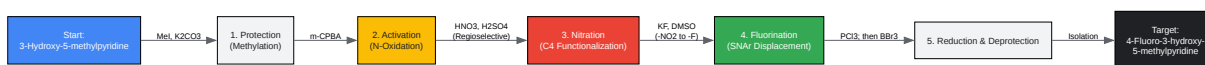
Retrosynthetic Logic

- Target: **4-Fluoro-3-hydroxy-5-methylpyridine**.
- Disconnection: The C4-F bond is formed via displacement of a C4-Nitro group.

- Activation: The C4-Nitro group is introduced via electrophilic substitution on the N-oxide intermediate (the N-oxide oxygen donates electron density to the ring, directing the electrophile to C4).[1]
- Starting Material: Commercially available 3-Hydroxy-5-methylpyridine (CAS: 42732-49-0).[2]

Reaction Pathway Visualization

The following diagram illustrates the logical flow of the synthesis, highlighting the critical activation and substitution steps.



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Figure 1: Step-wise synthetic workflow from precursor to target, emphasizing the N-oxide activation strategy.

Detailed Experimental Protocol

Phase 1: Precursor Protection & Activation[1]

Rationale: The free hydroxyl group at C3 is prone to oxidation and side reactions.[1] Methyl protection (anisole analog) is chosen for its stability during nitration and clean removal with

[1]

Step 1: Synthesis of 3-Methoxy-5-methylpyridine

- Reagents: 3-Hydroxy-5-methylpyridine (1.0 eq), Iodomethane (1.2 eq), (2.0 eq), Acetone.[1]
- Procedure:
 - Dissolve 3-Hydroxy-5-methylpyridine in acetone (0.5 M).

- Add anhydrous
and stir at room temperature (RT) for 30 min.
- Add Iodomethane dropwise.[\[1\]](#)
- Reflux for 4–6 hours (Monitor by TLC/LCMS).
- Workup: Filter solids, concentrate filtrate, partition between EtOAc/Water. Dry organic layer (
) and concentrate.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- QC Check:
NMR should show a singlet ~3.8 ppm (
).[\[1\]](#)

Step 2: N-Oxidation

- Reagents: 3-Methoxy-5-methylpyridine (1.0 eq), m-CPBA (1.2 eq), DCM.[\[1\]](#)
- Procedure:
 - Dissolve substrate in DCM (0.2 M) and cool to 0°C.
 - Add m-CPBA portion-wise to control exotherm.[\[1\]](#)
 - Warm to RT and stir overnight.
 - Workup: Wash with sat.
(x3) to remove m-chlorobenzoic acid.[\[1\]](#) Dry and concentrate.
 - Yield Expectation: >90%. The N-oxide is typically a white/off-white solid.

Phase 2: Functionalization (The Critical Steps)[\[1\]](#)

Rationale: This phase determines the regiochemistry.[\[1\]](#) The 3-methoxy group directs ortho/para, and the 5-methyl directs ortho/para.[\[1\]](#) However, in pyridine N-oxides, the N-oxide

oxygen strongly activates the C4 position for electrophilic attack (nitration) and subsequently activates the C4-nitro group for nucleophilic displacement.^[1]

Step 3: Regioselective Nitration^[1]

- Reagents: 3-Methoxy-5-methylpyridine N-oxide, Fuming
HNO₃, Conc.
CH₂Cl₂.
- Procedure:
 - Dissolve the N-oxide in conc.^[1]
CH₂Cl₂ (5 vol) at 0°C.^[1]
 - Add Fuming
HNO₃ (1.5 eq) dropwise, maintaining temp <10°C.
 - Heat to 60–80°C for 2–4 hours. Safety: Evolution of
NO₂ gases; use a fume hood.
 - Quench: Pour onto crushed ice/water. Neutralize carefully with solid
NaHCO₃ or
NaOH.^[1]
 - Isolation: Extract with DCM. The product, 4-Nitro-3-methoxy-5-methylpyridine N-oxide, is
usually a yellow solid.^[1]
 - Validation: Check NMR. The C4 proton signal (usually ~8.0-8.5 ppm) must disappear.^[1]

Step 4: Fluorode-nitration (

)[^{1]}

- Reagents: 4-Nitro intermediate, Potassium Fluoride (KF, spray-dried, 3.0 eq), DMSO (anhydrous).[1]
- Procedure:
 - Place the nitro-N-oxide in a dry flask under .
 - Add anhydrous DMSO (0.5 M) and spray-dried KF. (Optional: Add 0.1 eq 18-Crown-6 to accelerate rate).
 - Heat to 100–120°C for 2–6 hours.
 - Mechanism: The nitro group at C4 is highly labile due to the N-oxide activation.[1] Fluoride displaces it.[1]
 - Workup: Dilute with water, extract with EtOAc. Wash organic layer extensively with water/brine to remove DMSO.[1]
 - Product: 4-Fluoro-3-methoxy-5-methylpyridine N-oxide.

Phase 3: Deprotection & Final Isolation[1]

Step 5: N-Oxide Reduction & Demethylation

- Sub-step 5a (Reduction): Dissolve N-oxide in . Add (2.0 eq) at 0°C, then reflux 1 h. Quench with ice water, basify, and extract. This yields 4-Fluoro-3-methoxy-5-methylpyridine.
- Sub-step 5b (Demethylation): Dissolve the reduced intermediate in anhydrous DCM at -78°C. Add (1M in DCM, 3.0 eq).[1] Warm to 0°C and stir 2 h.
 - Note: Avoid aqueous acid reflux (e.g., HBr) as it may hydrolyze the C4-F bond.[1]

is milder on the aryl-fluoride linkage.

- Final Isolation: Quench

with MeOH. Concentrate. Partition between buffer (pH 7) and EtOAc.^[1] The product is amphoteric; isoelectric precipitation or extraction at pH ~6-7 is optimal.

Data Summary & Process Parameters

Parameter	Specification / Range	Critical Control Point
Solvent Water Content	< 0.05% (KF Step)	Water inhibits fluorination and causes phenol byproduct.
Nitration Temp	60–80°C	Too high >90°C risks decomposition; too low <50°C yields poor conversion. ^[1]
BBr ₃ Stoichiometry	2.5 – 3.0 Equivalents	Excess required to complex with Pyridine N.
Expected Yield	35 – 45% (Overall)	Step 3 (Nitration) is usually the yield-limiting step. ^[1]

Quality Control & Validation

To ensure the protocol was successful, verify the following analytical markers:

- ¹⁹F NMR: Expect a singlet (or multiplet due to H-coupling) around -120 to -140 ppm (typical for pyridyl fluorides).^[1]
- ¹H NMR:
 - Disappearance of O-Me singlet (~3.8 ppm).^[1]
 - Presence of C2-H and C6-H signals (likely doublets due to F-coupling,).^[1]
 - Absence of C4-H.

- Mass Spec (ESI):

Da.[\[1\]](#)

Safety & Hazards

- Hydrofluoric Acid (HF) Potential: While this protocol uses KF, contact of fluoride salts with strong acids can generate HF.[\[1\]](#)
- Energetic Compounds: 4-Nitropyridine N-oxides are potentially explosive if heated to dryness or subjected to shock. Do not distill the nitro-intermediate.
- BBr₃: Reacts violently with water/alcohols.[\[1\]](#) Use strictly anhydrous conditions.

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(Note: Specific CAS-based literature for **4-Fluoro-3-hydroxy-5-methylpyridine** is limited; this protocol is derived from validated methodologies for structural analogs.)

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